

Enbucrilate in Pediatric Wound Closure: A Detailed Guide for Researchers and Clinicians

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Compound of Interest

Compound Name: *Enbucrilate*

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Application Notes and Protocols for the Use of n-Butyl-2-Cyanoacrylate in Pediatric Populations

The use of **enbucrilate**, a n-butyl-2-cyanoacrylate tissue adhesive, has emerged as a significant alternative to traditional sutures for closing minor traumatic lacerations in children. Its application offers several advantages, including reduced procedure time, less pain for the patient, and the elimination of a follow-up visit for suture removal.[1][2][3] For drug development professionals and researchers, understanding the nuances of its application, efficacy, and safety profile is crucial for advancing pediatric wound care.

Indications and Contraindications

Enbucrilate is an appropriate choice for specific types of wounds in pediatric patients. Proper patient selection is critical to ensure successful wound healing and optimal cosmetic outcomes.

Table 1: Indications for **Enbucrilate** Use in Pediatric Wound Closure

Indication	Description	Source(s)
Simple, Minor Lacerations	Typically less than 3-5 cm in length with clean, straight edges that are easily apposed.	[1] [2] [4]
Low-Tension Wounds	Located on the scalp, face, trunk, and limbs where the skin edges come together without significant pulling.	[1]
Superficial Wounds	Wounds that do not extend deep into the subcutaneous tissue.	[4]

Table 2: Contraindications for **Enbucrilate** Use in Pediatric Wound Closure

Contraindication	Rationale	Source(s)
High-Tension Wounds	Wounds on or near joints (flexor or extensor surfaces) or areas of significant movement are at a higher risk of dehiscence.	[1][5]
Jagged or Crush Wounds	Irregular wound edges are difficult to align properly, leading to poor cosmetic results and healing.	[4]
Contaminated or Infected Wounds	The adhesive can trap bacteria, increasing the risk of infection.	[1][4]
Bites and Puncture Wounds	These wounds have a high risk of infection.	[4]
Mucosal Surfaces	Areas such as the lips, inside the nose, or genitals are not suitable for application.	[1][4]
High-Moisture Areas	Regions like the axillae and perineum can compromise the adhesive's integrity.	[4]
Known Allergy	Sensitivity to cyanoacrylate or formaldehyde is a direct contraindication.	[1]
Systemic Conditions	Uncontrolled diabetes or other conditions that impair wound healing.	[1]

Comparative Efficacy: Enbucrilate vs. Sutures

Multiple studies have compared the outcomes of wound closure with **enbucrilate** versus traditional suturing in pediatric populations. The findings are summarized below.

Table 3: Summary of Quantitative Data from Comparative Studies

Outcome Measure	Enbucrilate (Histoacryl Blue)	Sutures	P-value/Significance	Source(s)
Median Repair Time	7 minutes	17 minutes	Significant	[2][3]
Wound Dehiscence (Groin Surgery)	26% (13 of 50 patients)	0% (0 of 50 patients)	Significant	[6]
Wound Dehiscence (Maxillofacial)	16.67%	25%	Not specified	[7]
Wound Infection (Maxillofacial)	0%	3 cases (out of 12)	Not specified	[7]
Cosmetic Score (Groin Surgery, 1-10 scale)	6.8	8.6	Significant	[6]
Parental Pain Assessment	Significantly less pain	Higher pain reported	Significant	[2][3]
Long-term Cosmetic Outcome	Comparable to sutures	Comparable to enbucrilate	Not significant	[2][8]

Experimental Protocols

Protocol for a Prospective, Randomized Clinical Trial Comparing Enbucrilate and Sutures

This protocol is based on the methodology described in a study by Bruns et al. (1996).[2][3]

Objective: To determine the effectiveness of Histoacryl Blue (HAB) tissue adhesive for laceration repair in children compared to standard suturing.

Patient Population:

- Inclusion Criteria: Children presenting for laceration repair.
- Exclusion Criteria: Age <1 or >18 years, lacerations >5 cm, and lacerations on eyelids, ears, nose, lips, hands, feet, joints, or perineum.[\[2\]](#)[\[3\]](#)

Methodology:

- Consent: Obtain informed consent from parents or legal guardians.
- Wound Management: Perform routine wound cleaning and preparation, including subcutaneous closure if necessary.
- Randomization: Randomly assign patients to either the **enbucrilate** (HAB) group or the suture group.
- Intervention:
 - **Enbucrilate** Group: Close the cutaneous layer with Histoacryl Blue.
 - Suture Group: Close the cutaneous layer with standard sutures.
- Data Collection:
 - Record the length of time required for the repair procedure.
 - Assess parental perception of the child's pain using a visual analogue scale (VAS).
- Follow-up:
 - Schedule a 2-month follow-up visit.
 - Obtain photographic documentation of the scar.
- Outcome Assessment:
 - Have plastic surgeons, blinded to the closure method, evaluate the cosmetic appearance of the scar from the photographs using a VAS.

Application Protocol for Enbucrilate in a Clinical Setting

This protocol synthesizes best practices from multiple clinical guidelines.[\[1\]](#)[\[4\]](#)

Materials:

- **Enbucrilate** tissue adhesive (e.g., Histoacryl®, Indermil®)
- Sterile gauze
- Saline solution for irrigation
- Topical anesthetic (optional)
- Petroleum jelly (for protecting sensitive areas)
- Vinyl gloves

Procedure:

- **Patient Preparation:** Position the patient to ensure the wound is horizontal. This uses gravity to prevent the adhesive from running into unwanted areas like the eyes.[\[5\]](#) An assistant may be needed to comfort and hold an active child.[\[4\]](#)
- **Wound Cleansing:** Thoroughly irrigate the wound with 0.9% sodium chloride solution to remove any foreign bodies.[\[1\]](#)[\[4\]](#)
- **Hemostasis:** Ensure the wound is dry and free from excessive bleeding, as blood can weaken the adhesive bond.[\[1\]](#) A topical anesthetic with a vasoconstrictor may be applied if needed, waiting 30 minutes before proceeding.[\[4\]](#)
- **Edge Apposition:** Manually bring the wound edges together to ensure they are perfectly aligned. This is the most critical step for a good cosmetic outcome.
- **Adhesive Application:**
 - Break the ampoule or crush the vial to prepare the applicator.[\[1\]](#)[\[4\]](#)

- Apply a thin layer of **enbucrilate** over the top of the apposed wound edges. Crucially, do not allow the adhesive to enter the wound itself, as this can act as a foreign body, impair healing, and increase the risk of dehiscence.[1][4]
- Hold the wound edges together for at least 30 seconds to allow the adhesive to set.[1]
- Layering: Apply a second and possibly a third layer of adhesive, slightly wider than the first, to increase the strength of the closure.[4] Wait 30 seconds between layers.[4]
- Post-Application Care:
 - No secondary dressing is typically required.[1] For young children, a dressing may be applied to prevent them from picking at the glue.[4]
 - The adhesive will naturally slough off in 5-10 days.[4]
 - Advise parents to keep the wound dry for the first 24 hours.

Visualized Workflows and Pathways

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References

- 1. media.childrenshealthireland.ie [media.childrenshealthireland.ie]
- 2. publications.aap.org [publications.aap.org]
- 3. Laceration repair using a tissue adhesive in a children's emergency department - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Skin glue Dermabond [pch.health.wa.gov.au]
- 5. pedemmorsels.com [pedemmorsels.com]
- 6. Adhesive bonds or percutaneous absorbable suture for closure of surgical wounds in children. Results of a prospective randomized trial - PubMed [pubmed.ncbi.nlm.nih.gov]

- 7. Comparison between N-butyl cyanoacrylate tissue adhesive and Ethilon nylon sutures in extraoral maxillofacial incisions: A randomized prospective study - PMC [pmc.ncbi.nlm.nih.gov]
- 8. rfppl.co.in [rfppl.co.in]
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